

4A3-SCC-10 storage and handling instructions

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Compound of Interest

Compound Name: 4A3-SCC-10

Cat. No.: B15600697

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Application Notes and Protocols: 4A3-SCC-10

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed storage, handling, and application guidelines for **4A3-SCC-10**, a biodegradable ionizable lipid designed for enhanced mRNA delivery.

Product Information

4A3-SCC-10 is a linker-degradable ionizable lipid (LDIL) that incorporates a disulfide bond-bridged ester linker.^[1] This unique structure, featuring a GSH-responsive cone-shaped architecture, facilitates superior endosomal escape and rapid release of mRNA cargo.^{[2][3]} It is particularly effective in formulating Lipid Nanoparticles (LNPs) for in vivo applications, demonstrating significantly improved mRNA delivery to the liver compared to conventional ionizable lipids like DLin-MC3-DMA.^{[1][2]}

Storage and Stability

Proper storage is critical to maintain the integrity and performance of **4A3-SCC-10**. The following table summarizes the recommended storage conditions and stability information.

Parameter	Condition	Duration	Notes
Long-Term Storage	-20°C	≥ 2 years	Store as an oil, protected from moisture and light. [4] [5]
Short-Term Storage	0 - 4°C	Days to weeks	Keep dry and protected from light. [6]
Stock Solutions	-20°C	Long-term (months)	Solutions should be stored at -20°C between uses. [4] [6]
Shipping	Ambient temperature or wet ice	A few weeks	The product is stable enough for ordinary shipping times. Shipped as a non-hazardous chemical. [6] [7]

Handling and Solubility

3.1 General Handling

The toxicological and pharmacological properties of **4A3-SCC-10** are not fully known.[\[3\]](#)[\[4\]](#) It is intended for research use only and should be handled in a laboratory setting by qualified personnel.[\[4\]](#) Standard laboratory precautions, including the use of personal protective equipment (PPE), should be followed to avoid unnecessary exposure.[\[4\]](#)

3.2 Solubility

4A3-SCC-10 is soluble in several organic solvents. The following table provides a summary of its solubility.

Solvent	Solubility	Notes
Ethanol	Sparingly soluble	1-10 mg/ml[5]
Methanol	Soluble	[3][4]
DMF	Soluble	[3][4]
DMSO	Soluble	[3][4]

Note: Cayman Chemical provides **4A3-SCC-10** as a 10 mg/ml solution in ethanol.[5]

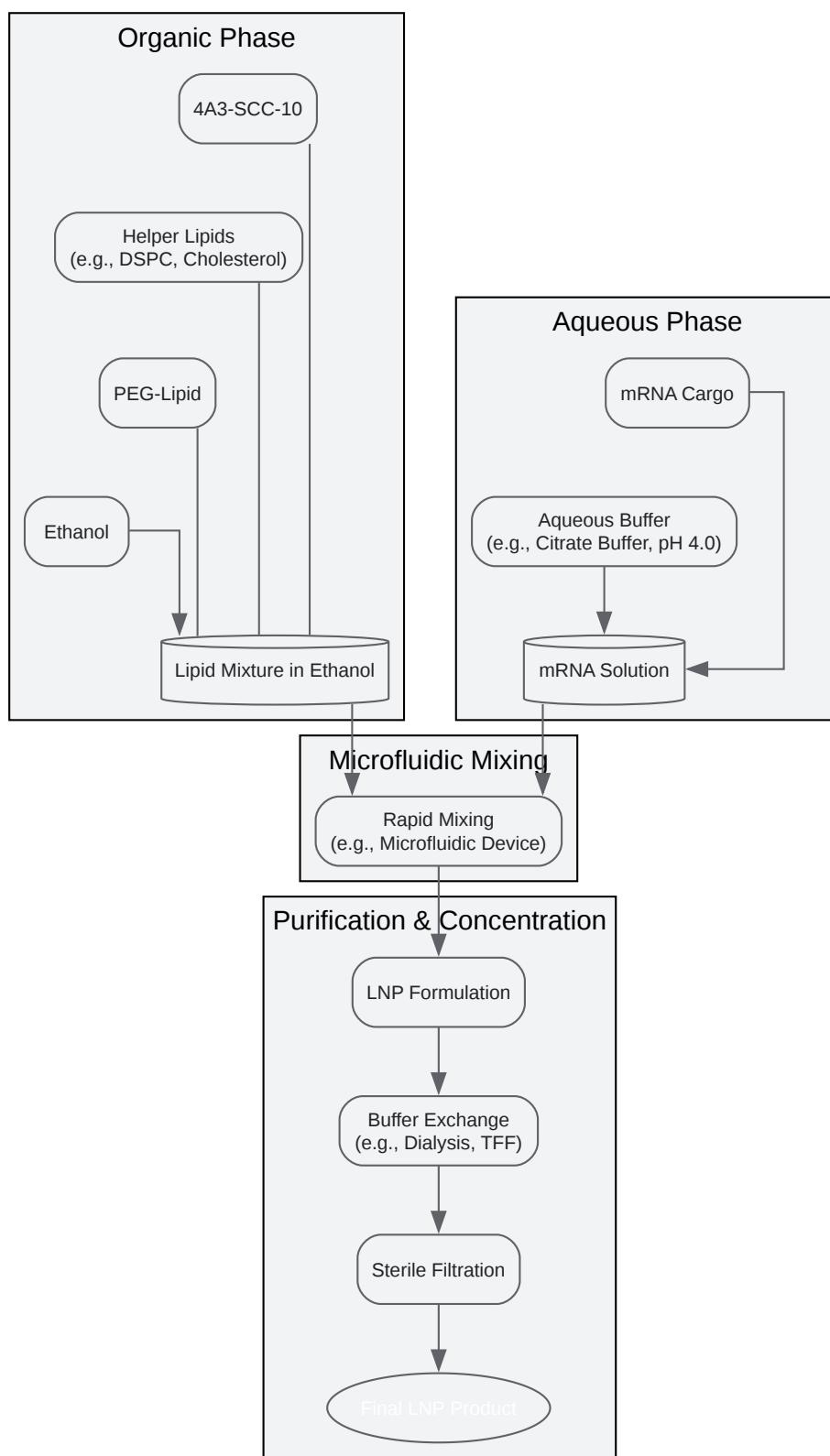
Experimental Protocols

The primary application of **4A3-SCC-10** is in the formulation of Lipid Nanoparticles (LNPs) for mRNA delivery. The following is a generalized workflow. For detailed experimental protocols, it is highly recommended to consult the primary literature, specifically:

- Chen Z, et al. (2023). Modular Design of Biodegradable Ionizable Lipids for Improved mRNA Delivery and Precise Cancer Metastasis Delineation In Vivo. *J Am Chem Soc*, 145(44), 24302-24314.[1]

4.1 Generalized LNP Formulation Workflow

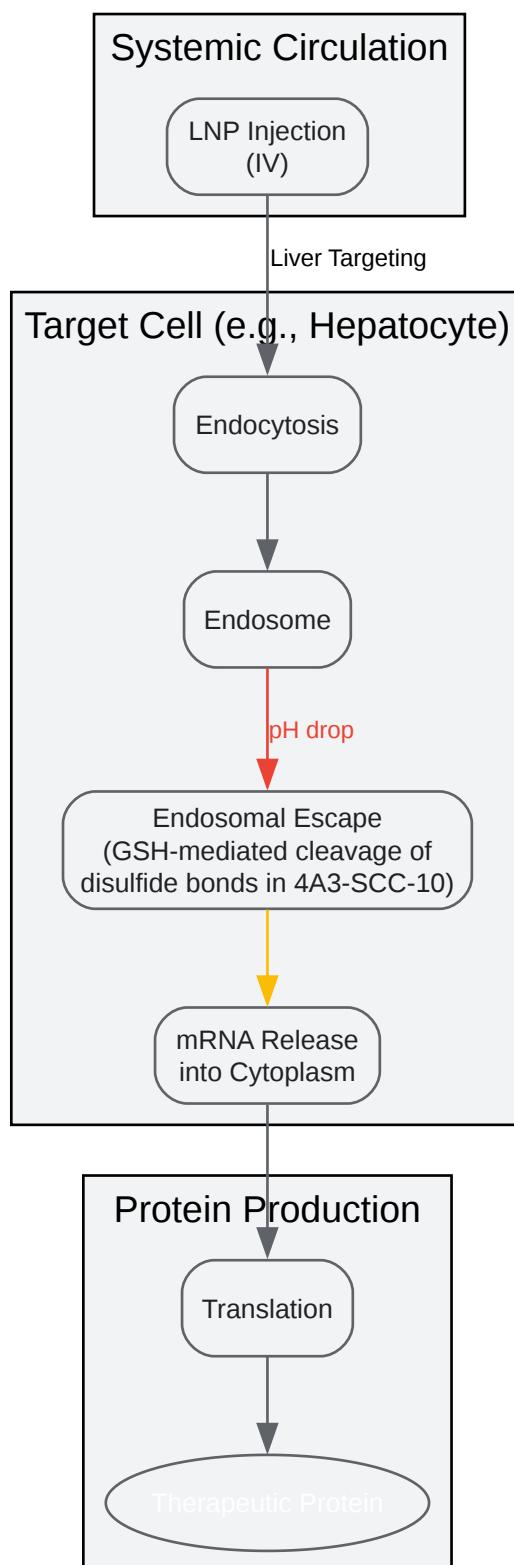
The process involves the rapid mixing of a lipid mixture in an organic solvent with an aqueous solution containing the mRNA cargo.

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Caption: Generalized workflow for the formulation of **4A3-SCC-10** lipid nanoparticles.

4.2 In Vivo mRNA Delivery Mechanism

LNPs formulated with **4A3-SCC-10** are administered (e.g., intravenously) and selectively accumulate in target tissues, such as the liver.^{[5][8]} The disulfide bonds in **4A3-SCC-10** are cleaved in the reducing environment of the cell cytoplasm, facilitating endosomal escape and mRNA release.



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Caption: Proposed mechanism of in vivo mRNA delivery and expression using **4A3-SCC-10** LNPs.

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